

# molecular weight and formula of piperazine sulfate

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## Compound of Interest

Compound Name: Piperazine sulfate

Cat. No.: B3028988

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## In-Depth Technical Guide: Piperazine Sulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental evaluation of **piperazine sulfate**, a compound of significant interest in pharmaceutical and veterinary sciences.

## Core Properties of Piperazine Sulfate

**Piperazine sulfate** is the salt formed from piperazine and sulfuric acid. Its fundamental chemical and physical properties are summarized below.

## Data Presentation

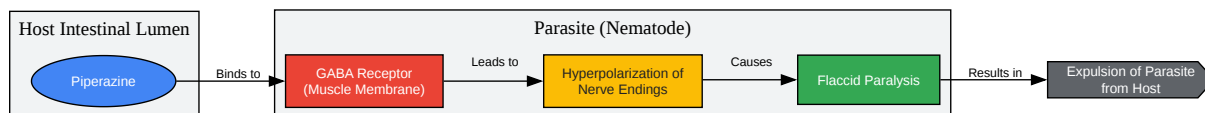
Property	Value	Source(s)
Chemical Formula	C <sub>4</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub> S	[1][2][3]
C <sub>4</sub> H <sub>10</sub> N <sub>2</sub> ·H <sub>2</sub> SO <sub>4</sub>	[4][5]	
Molecular Weight	184.22 g/mol	[1][5]
Appearance	White to almost white crystalline powder	[4]
Synonyms	Piperazine sulphate	[1]

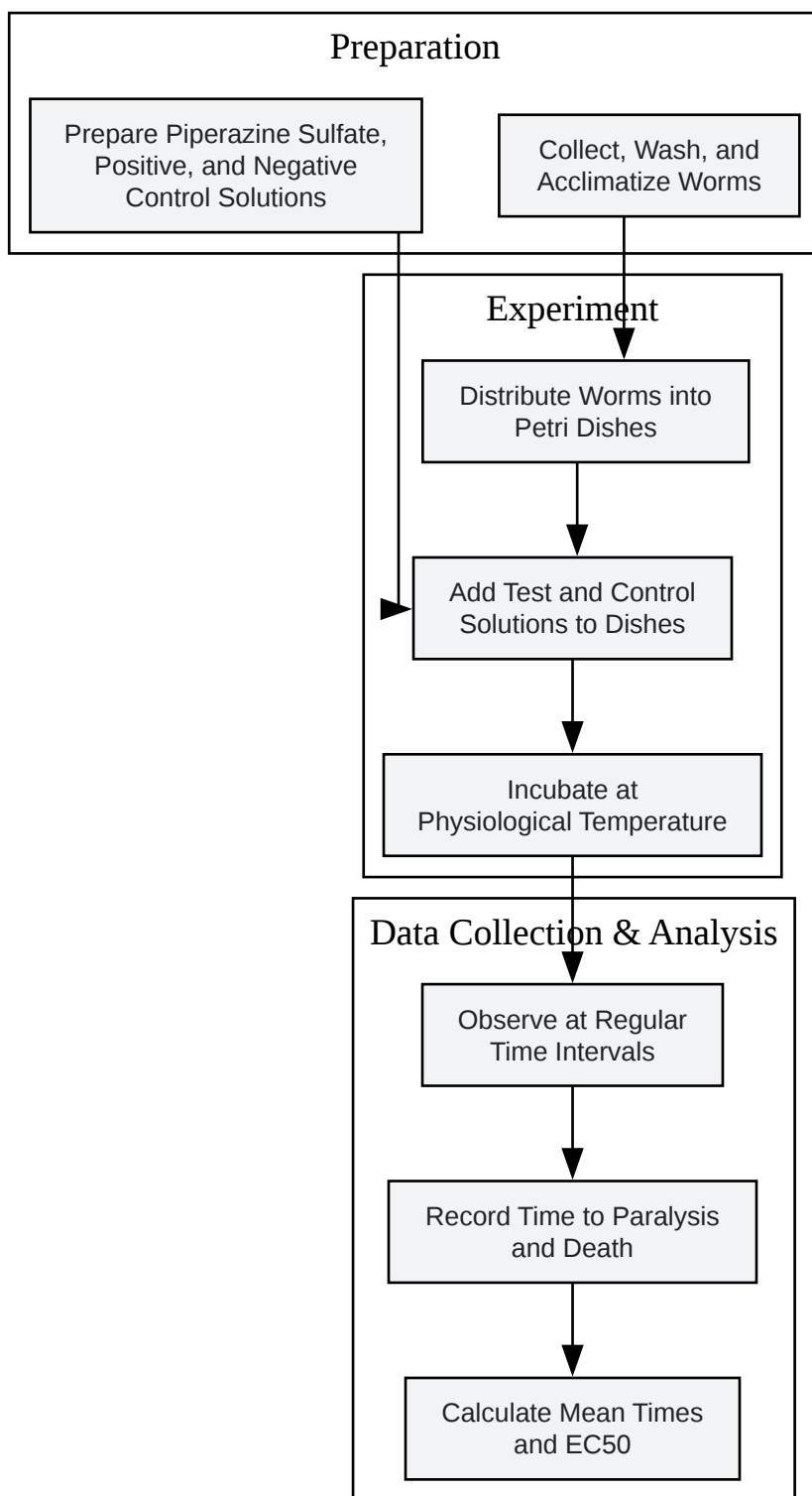
## Mechanism of Action: Anthelmintic Activity

Piperazine and its salts are primarily utilized for their anthelmintic properties, particularly against ascarids (roundworms) and pinworms.<sup>[6]</sup> The mechanism of action targets the neuromuscular system of these parasites.

Piperazine acts as a gamma-aminobutyric acid (GABA) receptor agonist.<sup>[3][7][8]</sup> By binding to GABA receptors on the muscle cells of nematodes, it mimics the action of the inhibitory neurotransmitter GABA.<sup>[7]</sup> This leads to hyperpolarization of the nerve endings and muscle cell membranes, reducing their excitability.<sup>[7]</sup> The resulting effect is a flaccid paralysis of the worm.<sup>[7][8]</sup> Once paralyzed, the worms are unable to maintain their position in the host's gastrointestinal tract and are expelled live from the body by normal peristaltic action.<sup>[7][8]</sup>

## Signaling Pathway





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